Application Note: Purification and Characterization of 5-Bromo-2-iodoaniline

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Compound of Interest

Compound Name:	*5-Bromo-2-iodoaniline*
CAS No.:	*64085-52-5*
Cat. No.:	*B1340423*

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Abstract

This guide details the purification of **5-Bromo-2-iodoaniline**, a critical halogenated aniline intermediate used extensively in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira) for pharmaceutical synthesis. Due to the directing effects of the amino group, synthesis often yields regioisomeric byproducts (e.g., 4-bromo-2-iodoaniline) and oxidative impurities that can poison sensitive transition-metal catalysts. This note provides two validated protocols: Flash Column Chromatography for removing regioisomers and Recrystallization for scaling up and ensuring long-term stability.

Chemical Identity & Properties

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Property	Specification	Notes
Chemical Name	5-Bromo-2-iodoaniline	
CAS Number	66416-72-6	
Molecular Formula	C_6H_5BrIN	
Molecular Weight	297.92 g/mol	
Appearance	Yellow to light brown crystalline solid	Darkens upon oxidation/light exposure.
Melting Point	58–60 °C (Lit. varies)	Note: Some sources cite higher MPs (87°C) likely referring to the nitro-precursor or polymorphs. Verify via NMR.
Solubility	Soluble in EtOAc, DCM, MeOH.	Low solubility in Hexanes/Water.
Storage	2–8 °C, Dark, Inert Atmosphere	Light Sensitive. Iodine bond is labile.

Strategic Purification Logic

The purification strategy addresses three specific challenges inherent to this molecule:

- Regioisomer Separation: Direct iodination of 3-bromoaniline can yield the ortho-isomer (**5-bromo-2-iodoaniline**) and para-isomer (3-bromo-4-iodoaniline). These have similar polarities but distinct crystallographic properties.
- Catalyst Poisoning: Trace free iodine (

) or oxidized azo-species significantly reduce yields in subsequent Pd-catalyzed couplings.
- Thermal Instability: High temperatures during workup can promote deiodination.

Decision Matrix

- Scenario A (Crude Purity < 90%): Use Protocol 1 (Chromatography) to remove regioisomers.

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- Scenario B (Crude Purity > 90%): Use Protocol 2 (Recrystallization) for final polishing and scale-up.

Experimental Protocols

Protocol 1: Flash Column Chromatography (High Resolution)

Best for: Separating regioisomers and removing non-polar starting materials.

Materials:

- Stationary Phase: Silica Gel 60 (230–400 mesh).
- Mobile Phase A: Petroleum Ether (or Hexanes).
- Mobile Phase B: Ethyl Acetate (EtOAc).

Procedure:

- Sample Preparation: Dissolve the crude dark solid in a minimum amount of Dichloromethane (DCM). Mix with silica gel (ratio 1:2 w/w) and evaporate to dryness to create a "dry load." Rationale: Dry loading prevents band broadening for low-solubility compounds.
- Column Packing: Pack a silica column (ratio 1:30 compound-to-silica).
- Elution Gradient:
  - Start with 100% Petroleum Ether to flush non-polar impurities (e.g., unreacted aryl halides).
  - Switch to EtOAc : Petroleum Ether (1:50 v/v).[1]
  - Gradually increase polarity to 1:20 v/v.
  - Observation: The product typically elutes as a distinct yellow band. Dark impurities (oxidation products) often remain at the baseline.

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- Collection: Collect fractions and monitor via TLC (Solvent: 1:10 EtOAc/Hexane; R_f ~0.4).
- Concentration: Combine pure fractions and concentrate under reduced pressure at < 40 °C.

Protocol 2: Recrystallization (Scalable Polish)

Best for: Removing trace colored impurities and improving stability.

Solvent System: Hexane / Diethyl Ether (or Cyclohexane).

Procedure:

- Dissolution: Place the semi-pure solid in a round-bottom flask. Add Diethyl Ether dropwise with gentle heating (water bath, 35 °C) until fully dissolved.
  - Safety: Do not overheat; iodine compounds are thermally labile.
- Precipitation: Slowly add Hexane (or Petroleum Ether) until the solution becomes slightly turbid.
- Clarification (Optional): If insoluble dark specs remain, filter hot through a 0.45 µm PTFE syringe filter or a small pad of Celite.
- Crystallization: Re-heat to clarify, then allow the solution to cool slowly to room temperature. Once ambient, place in a -20 °C freezer for 12 hours.
- Filtration: Collect the yellow needles via vacuum filtration.
- Wash: Wash the filter cake with cold (-20 °C) Hexane (2 x 5 mL).
- Drying: Dry under high vacuum (0.1 mbar) at room temperature for 4 hours. Avoid oven drying.

Quality Control & Validation

Every batch must pass the following checks before use in downstream synthesis:

- ^1H NMR ($CDCl_3$, 400 MHz):

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- Diagnostic peaks: Look for the specific pattern of the 1,2,4-substituted ring.
- 7.46 (d, J = 8.4 Hz, 1H, H-3)
- 6.88 (d, J = 2.4 Hz, 1H, H-6)[1]
- 6.60 (dd, J = 8.4, 2.4 Hz, 1H, H-4)
- 4.14 (s, 2H, NH_2)
- Criterion: No visible peaks for 3-bromoaniline or regioisomers.

- Appearance: Bright yellow needles. Dark/Brown color indicates oxidation.
- Melting Point: Sharp range (e.g., 58–60 °C). Broadening >2 °C indicates impurity.

Process Visualization

Workflow Diagram

The following diagram illustrates the logical flow from crude synthesis to pure isolated product.

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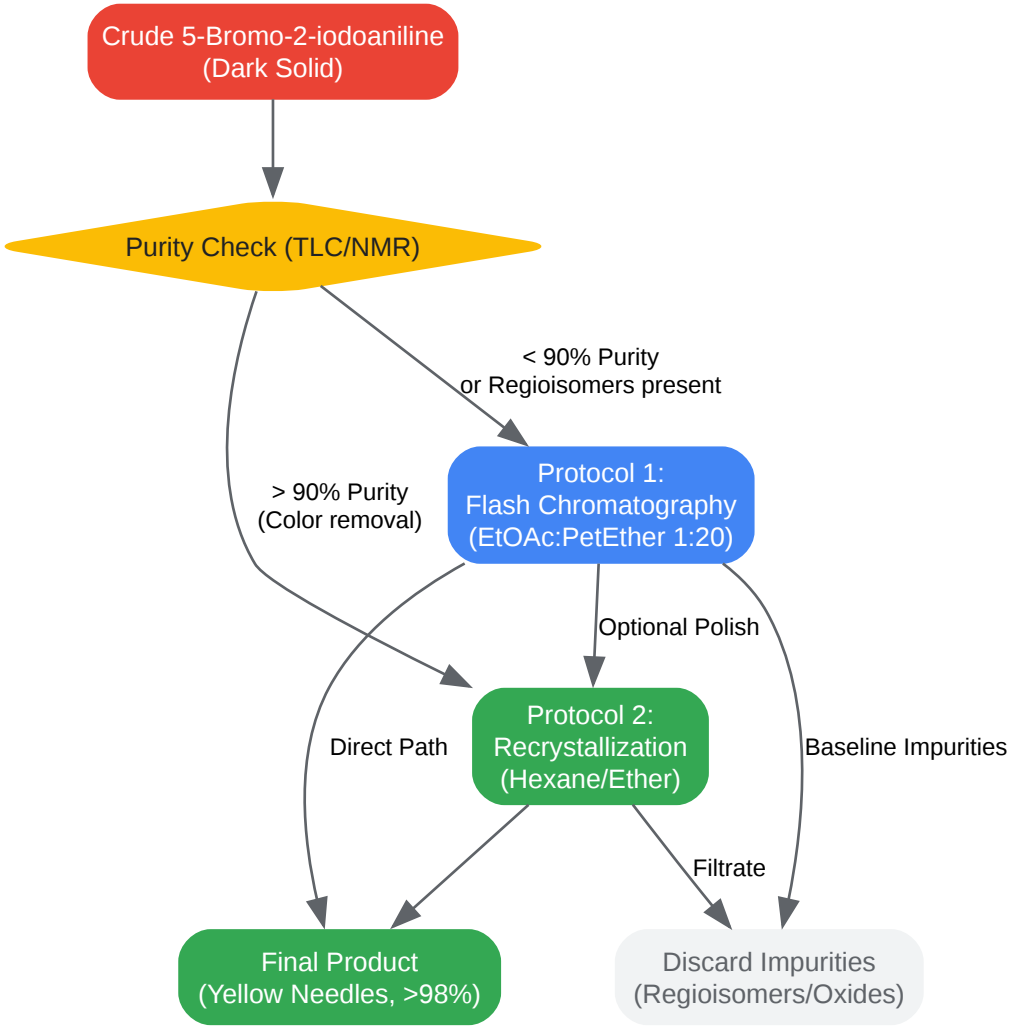

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Figure 1: Decision pathway for the purification of **5-Bromo-2-iodoaniline** based on initial crude purity.

Regioisomer Separation Logic

Understanding the structural difference allows for better separation.

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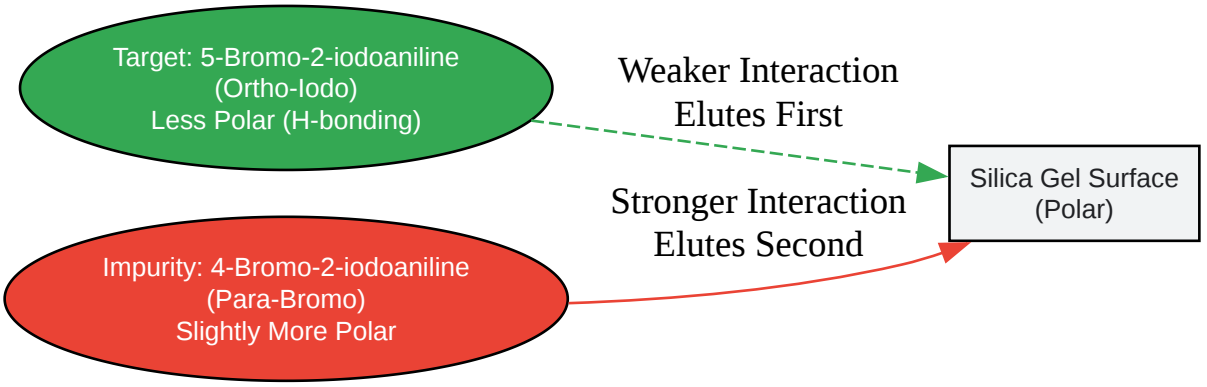

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Figure 2: Mechanistic basis for chromatographic separation. The intramolecular H-bond in the ortho-iodo isomer often reduces interaction with silica compared to isomers.

References

- Synthesis and Characterization Data
  - Source: RSC Advances (2015).
  - Data Point: Confirms MP of 58 °C and NMR shifts for **5-bromo-2-iodoaniline**.
  - URL:[Link]
- Alternative Preparation & Properties
  - Source: SciSpace / Chem. Pharm. Bull.
  - Data Point: Discusses recrystallization of related halo-anilines and nitro-precursors using Hexane-Ether systems.
  - URL:[Link]
- General Handling of Iodoanilines
  - Source: Organic Syntheses, Coll. Vol. 2.
  - Data Point: General procedures for recrystallizing iodoanilines using gasoline/petroleum ether fractions.
  - URL:[Link]

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- Source: Sigma-Aldrich Safety Data Sheet (SDS).

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Sources

- 1. rsc.org [rsc.org]
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